

In-Depth Technical Guide to CPNP-d9 Neat Material: Physical and Chemical Properties

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-nitrosopiperazine-d9

Cat. No.: B15557945

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Introduction

CPNP-d9, the deuterated form of 1-cyclopentyl-4-nitrosopiperazine (CPNP), is a critical analytical standard in the pharmaceutical industry. CPNP has been identified as a potential nitrosamine impurity in certain drug products, necessitating rigorous monitoring and control due to the classification of nitrosamines as probable human carcinogens. The use of a stable isotope-labeled internal standard like CPNP-d9 is essential for the accurate quantification of CPNP in drug substances and finished products using mass spectrometry-based methods. This technical guide provides a comprehensive overview of the known physical and chemical properties of CPNP-d9 neat material, along with relevant experimental protocols and a discussion of its metabolic context.

Physical and Chemical Properties

The replacement of nine hydrogen atoms with deuterium in the cyclopentyl group of CPNP results in a molecule with a higher molecular weight and altered vibrational energy, which can influence its physical and chemical behavior. While extensive experimental data for CPNP-d9 is

not publicly available, the properties of the non-deuterated CPNP provide a strong foundation for understanding its deuterated analog.

Table 1: Physical and Chemical Properties of CPNP and CPNP-d9

Property	CPNP (1-cyclopentyl-4-nitrosopiperazine)	CPNP-d9 (1-cyclopentyl-d9-4-nitrosopiperazine)
Appearance	Colorless to Yellow to Orange clear liquid[1][2]	Neat (form not specified in publicly available data)[3]
Molecular Formula	C ₉ H ₁₇ N ₃ O[1][4][5]	C ₉ H ₈ D ₉ N ₃ O[6]
Molecular Weight	183.25 g/mol [1][4][5]	192.31 g/mol [6]
Exact Mass	183.137162174 Da[4]	Not specified
CAS Number	61379-66-6[1][4][7]	Not specified in most public databases
Purity	>95.0% (GC)[1][5]	Not specified
Solubility	Soluble in DMSO, Methanol[8]	Not specified
Storage Conditions	Refrigerated (0-10°C), under inert gas, protected from light, air, and heat[2]	Not specified, but similar precautions are recommended

Experimental Protocols

Synthesis of CPNP-d9

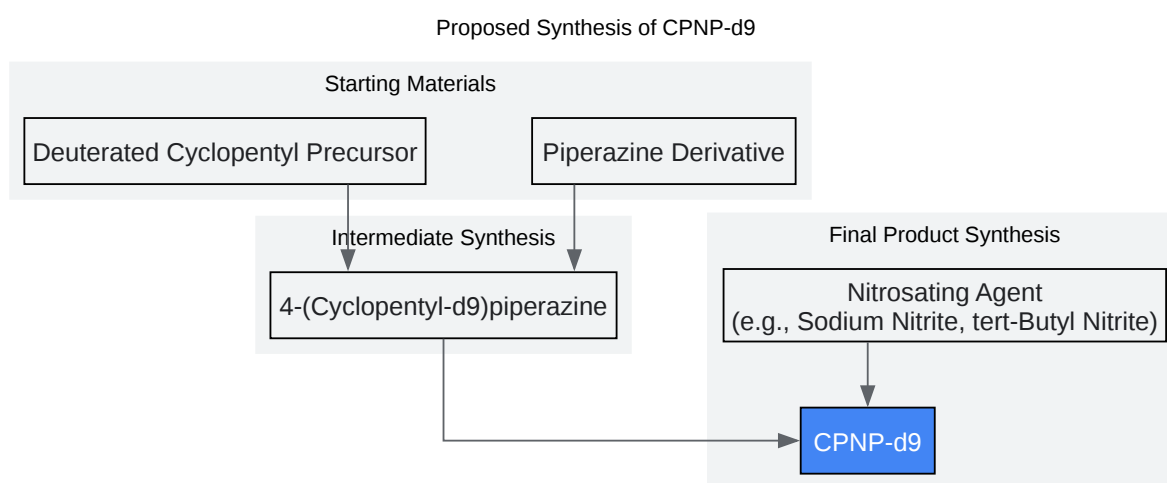
While a detailed, step-by-step synthesis protocol for CPNP-d9 is not publicly available, the scientific literature indicates that it is synthesized from a deuterated precursor. The general pathway involves the nitrosation of a deuterated secondary amine.

A key intermediate in the synthesis of CPNP-d9 is 4-(Cyclopentyl-d9)piperazine-1-carboxylate tert-Butyl Ester[3]. The synthesis likely proceeds as follows:

- **Preparation of Deuterated Precursor:** The synthesis would begin with the preparation of the deuterated intermediate, 4-(cyclopentyl-d9)-piperazine.

- Nitrosation: The deuterated piperazine derivative is then reacted with a nitrosating agent, such as sodium nitrite in an acidic medium or an organic nitrite like tert-butyl nitrite, to introduce the nitroso group[8].

Diagram 1: Proposed Synthesis Workflow for CPNP-d9



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A proposed workflow for the synthesis of CPNP-d9 from deuterated precursors.

Analytical Characterization of CPNP-d9

The characterization of CPNP-d9 neat material would involve a combination of spectroscopic and chromatographic techniques to confirm its identity, purity, and isotopic enrichment.

1. Mass Spectrometry (MS):

- Protocol: A solution of CPNP-d9 is prepared in a suitable solvent (e.g., methanol) and introduced into a high-resolution mass spectrometer.

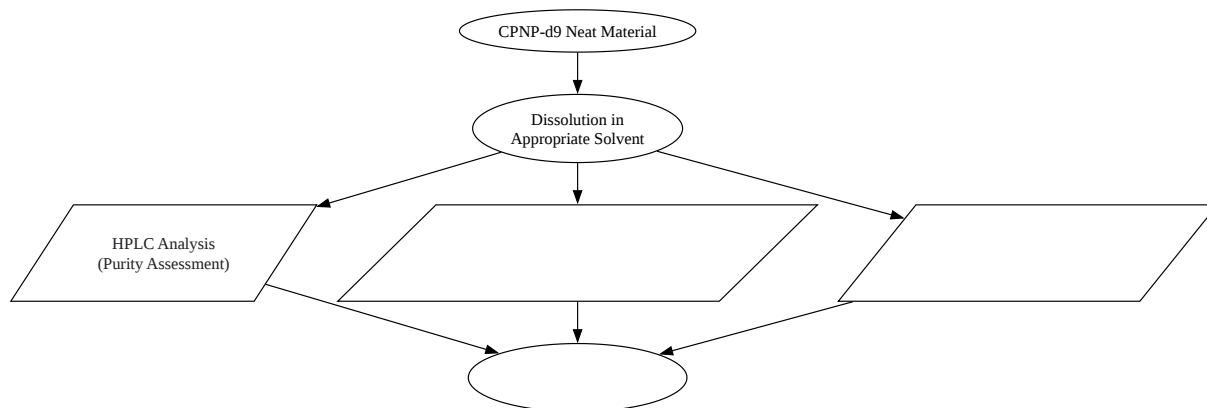
- Expected Outcome: The mass spectrum should show a molecular ion peak corresponding to the calculated exact mass of CPNP-d9. The fragmentation pattern can be compared to that of non-deuterated CPNP to confirm the structure.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Protocol: ^1H NMR and ^{13}C NMR spectra are acquired in a deuterated solvent (e.g., CDCl_3).
- Expected Outcome: The ^1H NMR spectrum of CPNP-d9 is expected to show a significant reduction or absence of signals corresponding to the cyclopentyl protons compared to the non-deuterated standard. The signals for the piperazine ring protons should remain. The ^{13}C NMR spectrum can confirm the carbon skeleton.

3. High-Performance Liquid Chromatography (HPLC):

- Protocol: A validated HPLC method is used to assess the purity of the neat material. A suitable column (e.g., C18) and mobile phase are employed to achieve separation from any potential impurities.
- Expected Outcome: The chromatogram should show a single major peak corresponding to CPNP-d9, with any impurities being well-resolved and quantifiable.



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A simplified diagram illustrating the metabolic activation of CPNP to a genotoxic species.

Conclusion

CPNP-d9 is an indispensable tool for the accurate risk assessment and control of the nitrosamine impurity CPNP in pharmaceutical products. This technical guide has summarized the available physical and chemical properties of CPNP-d9 and its non-deuterated analog. While detailed experimental protocols for its synthesis and comprehensive characterization data are not widely published, this guide provides a foundational understanding based on established chemical principles and related literature. The visualization of the proposed synthesis, analytical workflow, and metabolic activation pathway offers a clear framework for researchers, scientists, and drug development professionals working with this important analytical standard. Further research to fully characterize the neat material and its properties will be beneficial for the pharmaceutical industry.

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